

RTI-55: A Comprehensive Technical Guide for the Discerning Researcher

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: RTI-55 Hydrochloride

CAS No.: 141899-24-3

Cat. No.: B1149560

[Get Quote](#)

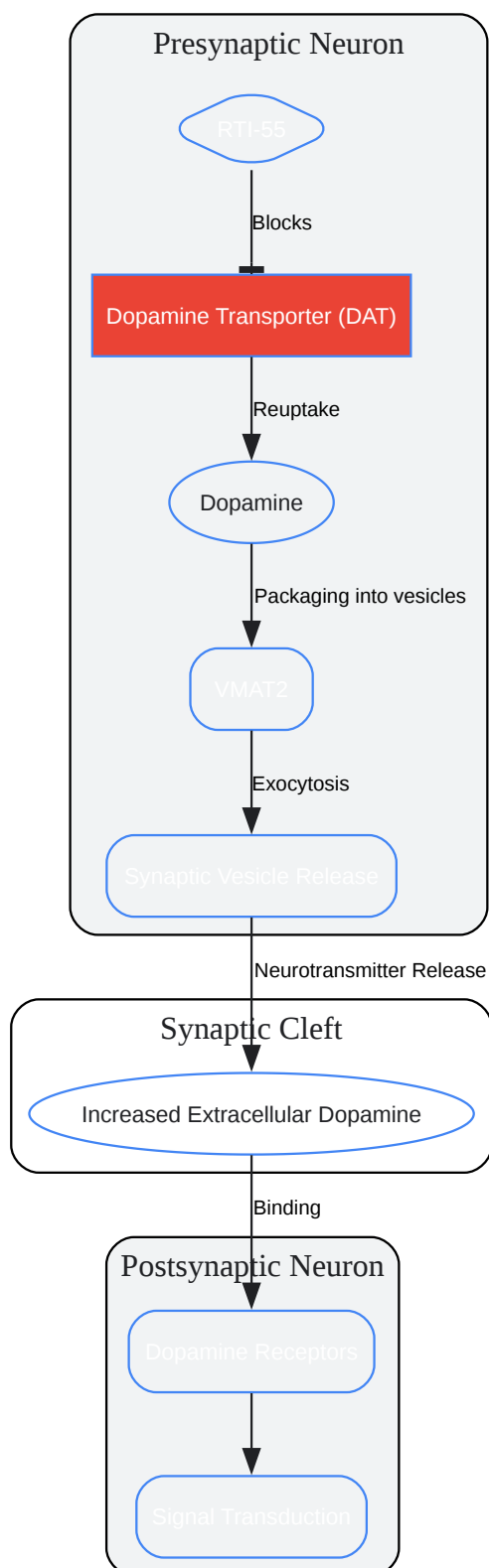
This guide provides an in-depth exploration of RTI-55 (also known as β -CIT or iometopane), a potent phenyltropane-based psychostimulant and a critical tool in neuropharmacological research. As a close analog of cocaine, RTI-55 has been instrumental in elucidating the structure, function, and regulation of monoamine transporters, particularly the dopamine transporter (DAT). This document will delve into the core chemical properties, pharmacological profile, and diverse research applications of RTI-55, offering both foundational knowledge and practical insights for its effective utilization in the laboratory.

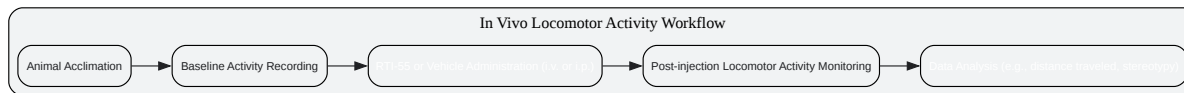
Foundational Understanding: The Chemical and Pharmacological Core of RTI-55

RTI-55, chemically designated as 3 β -(4-iodophenyl)tropane-2 β -carboxylic acid methyl ester, is a semi-synthetic alkaloid belonging to the phenyltropane class of compounds.[1] Its structural similarity to cocaine underpins its mechanism of action as a reuptake inhibitor at monoamine transporters.[2]

Mechanism of Action: A Triple Reuptake Inhibitor

RTI-55 functions as a serotonin-norepinephrine-dopamine reuptake inhibitor (SNDRI) by binding to the serotonin transporter (SERT), norepinephrine transporter (NET), and dopamine transporter (DAT).[2] This binding action blocks the reabsorption of these neurotransmitters from the synaptic cleft back into the presynaptic neuron, leading to an increased extracellular concentration and consequently enhanced serotonergic, adrenergic, and dopaminergic neurotransmission.[2] The primary research focus for RTI-55 has been on its high-affinity interaction with the dopamine transporter, making it an invaluable tool for studying the mechanisms of cocaine action and the broader implications of dopamine dysregulation.





[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Assessing Locomotor Activity.

Studies using techniques like Positron Emission Tomography (PET) and Single-Photon Emission Computed Tomography (SPECT) with radiolabeled RTI-55 have been crucial in determining the relationship between dopamine transporter occupancy, the inhibition of dopamine transport, and the stimulation of locomotor activity. [3][4] These imaging studies have demonstrated that PET/SPECT measures of transporter occupancy can accurately reflect transporter inhibition. [3]

A Cocaine Analog with Distinct Characteristics

While RTI-55 is a valuable cocaine analog, it is essential to recognize its distinct properties. RTI-55 has a higher affinity for the dopamine transporter than cocaine. [5][6] This higher affinity has implications for its potential therapeutic use and its research applications. For instance, while it has been explored as a potential therapy for cocaine abuse, studies have shown that cocaine can displace pharmacological doses of RTI-55 from the striatum. [5][6]

Synthesis and Chemical Properties

RTI-55 is a phenyltropane derivative, a class of compounds developed through systematic modifications of cocaine's structure. [7] Its synthesis is a multi-step process typically starting from tropinone. The hydrochloride salt of RTI-55 is known to be very hygroscopic. [1]

Property	Value
Chemical Formula	C₁₆H₂₀INO₂
Molar Mass	385.245 g·mol ⁻¹
Appearance	Solid powder

| Solubility | Soluble in DMSO |

Safety and Handling Considerations

RTI-55 is a potent psychostimulant with significant abuse potential and should be handled with appropriate safety precautions in a controlled laboratory setting. [1][8] In rodent studies, RTI-55 caused death at a dosage of 100 mg/kg. [2] Researchers must adhere to all institutional and national regulations regarding the handling and use of controlled substances.

Conclusion: A Cornerstone of Monoamine Transporter Research

RTI-55 remains an indispensable tool for researchers in neuroscience and drug development. Its high affinity for the dopamine transporter, coupled with its well-characterized pharmacological profile, provides a robust platform for investigating the intricacies of dopaminergic neurotransmission and the mechanisms underlying psychostimulant action. As research continues to unravel the complexities of the brain, RTI-55 will undoubtedly continue to play a pivotal role in advancing our understanding of monoamine transporter function in both health and disease.

References

- Serotonin–norepinephrine–dopamine reuptake inhibitor - Wikipedia. (n.d.). Retrieved January 25, 2026, from [\[Link\]](#)
- Gatley, S. J., Yu, D. W., & Volkow, N. D. (1995). Displacement of RTI-55 from the dopamine transporter by cocaine. PubMed. Retrieved January 25, 2026, from [\[Link\]](#)

- Gatley, S. J., Gifford, A. N., & Volkow, N. D. (1997). Dopamine transporter occupancy by RTI-55, inhibition of dopamine transport and stimulation of locomotor activity. OSTI.GOV. Retrieved January 25, 2026, from [\[Link\]](#)
- Saha, K., et al. (2015). Overview of Monoamine Transporters. PMC - PubMed Central. Retrieved January 25, 2026, from [\[Link\]](#)
- Runyon, S. P., et al. (2013). Irreversible Binding of a Novel Phenylisothiocyanate Tropane Analog to Monoamine Transporters In Rat Brain. PMC - NIH. Retrieved January 25, 2026, from [\[Link\]](#)
- Gatley, S. J., et al. (1995). Displacement of RTI-55 from the Dopamine Transporter by Cocaine. RTI International. Retrieved January 25, 2026, from [\[Link\]](#)
- Alves, V. F., et al. (2021). Cocaine: An Updated Overview on Chemistry, Detection, Biokinetics, and Pharmacotoxicological Aspects including Abuse Pattern. MDPI. Retrieved January 25, 2026, from [\[Link\]](#)
- Boja, J. W., et al. (1992). High-affinity binding of [125I]RTI-55 to dopamine and serotonin transporters in rat brain. PubMed. Retrieved January 25, 2026, from [\[Link\]](#)
- Staley, J. K., et al. (1994). [125I]RTI-55 binding to cocaine-sensitive dopaminergic and serotonergic uptake sites in the human brain. PubMed. Retrieved January 25, 2026, from [\[Link\]](#)
- Izenwasser, S., et al. (1996). Highly potent cocaine analogs cause long-lasting increases in locomotor activity. PubMed. Retrieved January 25, 2026, from [\[Link\]](#)
- Gatley, S. J., et al. (1997). Dopamine transporter occupancy by RTI-55, inhibition of dopamine transport and stimulation of locomotor activity. RTI International. Retrieved January 25, 2026, from [\[Link\]](#)
- RTI-274 - Grokipedia. (n.d.). Retrieved January 25, 2026, from [\[Link\]](#)
- RTI-113 - Wikipedia. (n.d.). Retrieved January 25, 2026, from [\[Link\]](#)

- Ioppolo, J. A., et al. (2021). Radiopharmaceuticals for PET and SPECT Imaging: A Literature Review over the Last Decade. PMC - PubMed Central. Retrieved January 25, 2026, from [\[Link\]](#)
- Iacobucci, C., et al. (2020). Focus on Human Monoamine Transporter Selectivity. New Human DAT and NET Models, Experimental Validation, and SERT Affinity Exploration. PubMed Central. Retrieved January 25, 2026, from [\[Link\]](#)
- RTI-55 - Wikipedia. (n.d.). Retrieved January 25, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. RTI-55 Hydrochloride | CymitQuimica [cymitquimica.com]
- 2. Serotonin–norepinephrine–dopamine reuptake inhibitor - Wikipedia [en.wikipedia.org]
- 3. Dopamine transporter occupancy by RTI-55, inhibition of dopamine transport and stimulation of locomotor activity (Journal Article) | OSTI.GOV [osti.gov]
- 4. Dopamine transporter occupancy by RTI-55, inhibition of dopamine transport and stimulation of locomotor activity | RTI [rti.org]
- 5. Displacement of RTI-55 from the dopamine transporter by cocaine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Displacement of RTI-55 from the Dopamine Transporter by Cocaine | RTI [rti.org]
- 7. grokipedia.com [grokipedia.com]
- 8. RTI-55 - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [RTI-55: A Comprehensive Technical Guide for the Discerning Researcher]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1149560/docs#rti-55-a-comprehensive-technical-guide-for-the-discerning-researcher>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)